

Essential Safety and Operational Guide for 1,3-Oxazinane

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Compound of Interest

Compound Name: 1,3-Oxazinane

Cat. No.: B078680

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1,3-Oxazinane** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this compound.

I. Hazard Identification and Personal Protective Equipment (PPE)

1,3-Oxazinane is classified as a hazardous chemical, primarily noted as corrosive. It is crucial to use appropriate personal protective equipment to prevent exposure.

Primary Hazards:

- Causes severe skin burns and eye damage[1].
- May be a flammable liquid[2].

Required Personal Protective Equipment:

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Wear compatible chemical-resistant gloves to prevent skin exposure ^[3] .
Eye Protection	Safety goggles or face shield	Wear appropriate protective eyeglasses or chemical safety goggles ^[3] .
Skin and Body Protection	Laboratory coat	Wear a lab coat to protect from splashes.
Respiratory Protection	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or for spill response ^{[3][4]} .

II. Key Physicochemical and Safety Data

A summary of important quantitative data for **1,3-Oxazinane** is provided below for quick reference.

Property	Value
Molecular Formula	C4H9NO
Molecular Weight	87.12 g/mol ^[1]
Physical Form	Liquid ^[2]
Flash Point	33.9°C ^[5]
Storage Temperature	2-8°C, sealed in a dry place ^{[2][5]}

III. Standard Operating Procedure for Handling 1,3-Oxazinane

Follow these step-by-step procedures for the safe handling of **1,3-Oxazinane**.

1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible.
- Work in a well-ventilated area, preferably within a chemical fume hood[6].
- Don all required personal protective equipment as specified in Section I.

2. Handling:

- Avoid contact with skin, eyes, and clothing[6].
- Avoid inhalation of vapors or mists[6].
- Ground and bond containers when transferring to prevent static discharge.
- Keep the container tightly closed when not in use.

3. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids[7].
- Keep containers tightly sealed and store at the recommended temperature of 2-8°C[2][5].

IV. Emergency Procedures

In the event of an exposure or spill, follow these immediate actions.

Incident	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart. Seek immediate medical attention[6].
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention[6][7].
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention[6].
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention[6].

Spill Response:

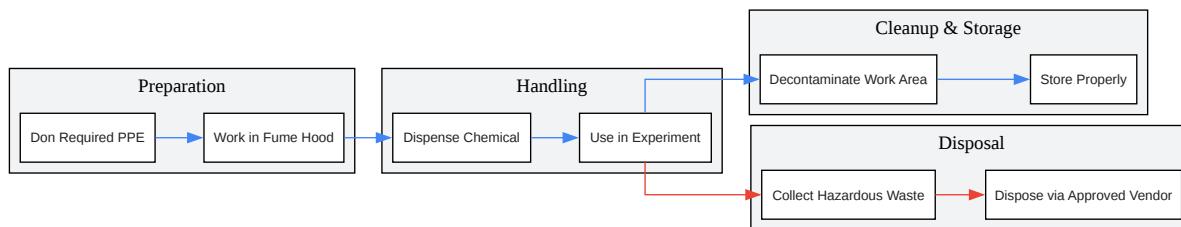
- Evacuate the area and ensure adequate ventilation.
- For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable, closed container for disposal[6].
- For large spills, contain the spill and prevent it from entering drains.

V. Disposal Plan

All waste containing **1,3-Oxazinane** must be handled as hazardous waste.

- Waste Collection: Collect waste in a designated, properly labeled, and sealed container.
- Disposal: Dispose of the waste through an approved waste disposal plant. Do not dispose of it down the drain[3].

VI. Workflow for Safe Handling of 1,3-Oxazinane



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References

- 1. 1,3-Oxazinane | C4H9NO | CID 287364 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,3-Oxazinane | 14558-49-7 [sigmaaldrich.com]
- 3. biosynth.com [biosynth.com]
- 4. mmbio.byu.edu [mmbio.byu.edu]
- 5. 1,3-oxazinane | lookchem [lookchem.com]
- 6. Page loading... [guidechem.com]
- 7. fishersci.com [fishersci.com]
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